

An In-depth Technical Guide to 2-(Hydrazinecarbonyl)benzenesulfonamide: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-(Hydrazinecarbonyl)benzenesulfonamide

Cat. No.: B022248

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and biological significance of **2-(Hydrazinecarbonyl)benzenesulfonamide**. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Properties and Structure

2-(Hydrazinecarbonyl)benzenesulfonamide is an organic compound featuring both a sulfonamide and a hydrazinecarbonyl functional group attached to a benzene ring.^[1] Its chemical characteristics make it a subject of interest in medicinal chemistry, particularly for its role as an enzyme inhibitor.

Table 1: Chemical and Physical Properties of **2-(Hydrazinecarbonyl)benzenesulfonamide**

Property	Value	Source
CAS Number	102169-52-8	[1][2]
Molecular Formula	C7H9N3O3S	[1][2]
Molecular Weight	215.23 g/mol	[1][2]
IUPAC Name	2-(hydrazinecarbonyl)benzenesulfonamide	[1]
SMILES	<chem>C1=CC=C(C(=C1)C(=O)NN)S(=O)(=O)N</chem>	[1]
InChI	InChI=1S/C7H9N3O3S/c8-10-7(11)5-3-1-2-4-6(5)14(9,12)13/h1-4H,8H2,(H,10,11)(H2,9,12,13)	[1]
InChI Key	YWPOXIABDFDDSR-UHFFFAOYSA-N	[1]
Storage	Keep in dark place, inert atmosphere, room temperature.	[2]

While specific experimental data on the melting point, boiling point, and a quantitative measure of solubility for **2-(Hydrazinecarbonyl)benzenesulfonamide** are not readily available in the provided search results, the general solubility of benzenesulfonamides is low in water but higher in organic solvents like alcohols and acetone.[3] The solubility can also be influenced by pH.[3]

The two-dimensional chemical structure of **2-(Hydrazinecarbonyl)benzenesulfonamide** is depicted below.

Caption: 2D structure of **2-(Hydrazinecarbonyl)benzenesulfonamide**.

Experimental Protocols

The synthesis of **2-(Hydrazinecarbonyl)benzenesulfonamide** can be achieved through several methods.

This is a primary route for synthesizing the compound.[\[1\]](#)

Methodology:

- Benzenesulfonyl chloride is reacted with hydrazine hydrate in a suitable solvent, such as tetrahydrofuran (THF).
- The reaction is typically carried out at a reduced temperature, for instance, -8°C.
- The reaction mixture is stirred for a specific duration, for example, 30 minutes, to achieve a high yield (around 90%).[\[1\]](#)

This method offers a more efficient alternative to conventional synthesis by enhancing reaction rates and yields.[\[1\]](#)

Methodology:

- Benzenesulfonyl chloride and hydrazine hydrate are combined in a suitable solvent in a microwave-safe reaction vessel.
- The mixture is subjected to microwave irradiation at a controlled temperature and pressure.
- The reaction time is significantly reduced compared to conventional heating methods.

The compound can undergo further chemical transformations, making it a versatile intermediate in organic synthesis.[\[1\]](#)

- Acylation: Reaction with acyl chlorides results in the formation of N-acyl derivatives.[\[1\]](#)
- Hydrazone Formation: Condensation with aldehydes or ketones yields hydrazones.[\[1\]](#)
- Reduction: The carbonyl group can be reduced to an alcohol or amine under specific conditions.[\[1\]](#)

Caption: Synthesis and reaction workflow for **2-(Hydrazinecarbonyl)benzenesulfonamide**.

Biological Activity and Signaling

Research has shown that **2-(Hydrazinecarbonyl)benzenesulfonamide** exhibits significant biological activity, primarily as an inhibitor of carbonic anhydrase (CA) enzymes.[1] These enzymes are involved in various physiological processes.

The compound has demonstrated potential in inhibiting tumor-associated carbonic anhydrases, specifically isoforms IX and XII, suggesting its potential application in cancer therapy.[1]

Molecular docking studies have provided insights into the binding modes and interactions of this compound at the active site of these enzymes.

- **Antibacterial Activity:** Studies have evaluated its efficacy against various bacterial strains.[1]
- **Pharmaceutical Development:** It serves as a lead compound for developing new carbonic anhydrase inhibitors for conditions like glaucoma and cancer.[1]
- **Cardiovascular Effects:** In one study using an isolated rat heart model, 2-Hydrazinocarbonyl-benzenesulfonamide was evaluated for its effects on perfusion pressure and coronary resistance, although another derivative, 4-(2-amino-ethyl)-benzenesulfonamide, showed a more significant decrease in these parameters.[4]

Caption: Conceptual pathway of carbonic anhydrase inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-(Hydrazinecarbonyl)benzenesulfonamide | 102169-52-8 [smolecule.com]
- 2. 102169-52-8|2-(Hydrazinecarbonyl)benzenesulfonamide|BLD Pharm [bldpharm.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. periodicos.cerradopub.com.br [periodicos.cerradopub.com.br]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Hydrazinecarbonyl)benzenesulfonamide: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b022248#2-hydrazinecarbonyl-benzenesulfonamide-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com